

Application Notes for CMD178 in Space-Based Frequency Upconversion

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Compound of Interest		
Compound Name:	CMD178	
Cat. No.:	B12422540	Get Quote

Introduction

The **CMD178**, a passive double-balanced mixer, is a fundamental component for frequency upconversion in modern satellite communication payloads.[1][2] Its wide operational frequency range, high isolation, and low conversion loss make it an ideal candidate for converting intermediate frequencies (IF) to the Ku-band and higher frequencies utilized for satellite uplinks.[1][2][3] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals leveraging the **CMD178** in spaceborne communication systems.

In satellite communications, frequency upconversion is a critical process that shifts a lower-frequency signal to a higher frequency suitable for transmission to a satellite.[4][5] This is necessary to align with the satellite's transponder requirements and to enable efficient data transmission over long distances.[4] The **CMD178** facilitates this by mixing the IF signal with a local oscillator (LO) signal to produce the desired radio frequency (RF) output.

Key Features of the **CMD178** for Space Applications:

- Wide Frequency Range: The CMD178 operates from 11 to 21 GHz, covering various satellite communication bands.[1][2][3]
- High Isolation: The mixer exhibits high isolation between the LO, RF, and IF ports, minimizing signal leakage and interference.[1][2][3]



- Low Conversion Loss: A low conversion loss of typically 6 dB ensures efficient power transfer from the IF to the RF signal.[2][3]
- Passive Double-Balanced Topology: This design provides excellent linearity and reduces spurious products, which is crucial for maintaining signal integrity in dense satellite communication environments.[1][2]
- Suitability for Space: The **CMD178** is designated for use in space applications, implying it meets the stringent requirements for reliability and performance in harsh environments.[1][6]

Quantitative Data Summary

The following tables summarize the key electrical performance characteristics of the **CMD178**, as specified in its datasheet. This data is essential for system-level design and performance simulations.

Table 1: Electrical Performance at 25°C (IF = 100 MHz, LO = +13 dBm)

Parameter	Min.	Тур.	Мах.	Units
Frequency Range, RF & LO	11	-	21	GHz
Frequency Range, IF	DC	-	6	GHz
Conversion Loss	-	6	-	dB
Noise Figure (SSB)	-	6	-	dB
LO to RF Isolation	-	45	-	dB
LO to IF Isolation	-	45	-	dB
RF to IF Isolation	-	26	-	dB
Input P1dB	-	9	-	dBm
Input IP3	-	16	-	dBm



Note: Data is based on downconverter measurements, which are indicative of upconverter performance.

Table 2: Absolute Maximum Ratings

Parameter	Rating
RF / IF Input Power	+22 dBm
LO Drive	+22 dBm
Operating Temperature	-40 to 85 °C
Storage Temperature	-55 to 150 °C

Exceeding these ratings may cause permanent damage to the device.[2]

Experimental Protocols

This section outlines a detailed methodology for characterizing the **CMD178** in a frequency upconversion application for a satellite communication system.

Objective: To verify the upconversion performance of the **CMD178** by measuring conversion gain, output power, and spectral purity.

Materials:

- CMD178 Evaluation Board (e.g., CMD178C3-EVB)
- Signal Generator (for IF signal)
- Local Oscillator (LO) Signal Source
- Spectrum Analyzer
- Power Meter
- DC Power Supply



- 50Ω Coaxial Cables and Adapters
- Attenuators

Protocol for Frequency Upconversion Characterization:

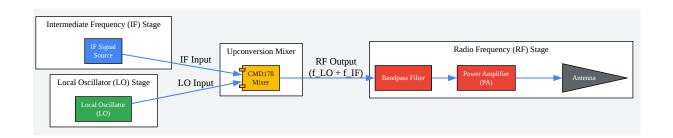
- Test Setup Configuration:
 - Connect the IF signal generator to the IF port of the **CMD178** evaluation board.
 - Connect the LO signal source to the LO port of the CMD178.
 - Connect the RF port of the CMD178 to the input of the spectrum analyzer. A suitable attenuator may be required to protect the spectrum analyzer.
 - Use a power meter to accurately measure input and output power levels.
- Setting Initial Conditions:
 - Set the IF signal generator to the desired intermediate frequency (e.g., 1 GHz) and power level (e.g., -10 dBm).
 - Set the LO signal source to the required local oscillator frequency. For example, to achieve an RF output of 14 GHz with a 1 GHz IF, the LO should be set to 13 GHz.
 - Set the LO power level to +13 dBm.
- · Measurement of Conversion Gain:
 - Measure the power of the upconverted RF signal (upper sideband) on the spectrum analyzer.
 - Calculate the conversion gain using the formula: Conversion Gain (dB) = P_RF (dBm) P_IF (dBm)
 - Compare the measured conversion gain with the datasheet value. Note that for a passive mixer, conversion "gain" will be a negative value, representing a loss.



- Spectral Purity Analysis:
 - On the spectrum analyzer, observe the output spectrum.
 - Identify and measure the power of the desired RF output (upper sideband), the LO leakage, the IF leakage, and any unwanted sidebands or spurious signals.
 - The high isolation of the CMD178 should result in significant suppression of the LO and IF signals at the RF port.
- 1 dB Compression Point (P1dB) Measurement:
 - Gradually increase the input power from the IF signal generator.
 - Monitor the output power of the RF signal.
 - The input P1dB is the input power level at which the conversion gain has decreased by 1
 dB from its small-signal value.

Visualizations

Signaling Pathway for Frequency Upconversion

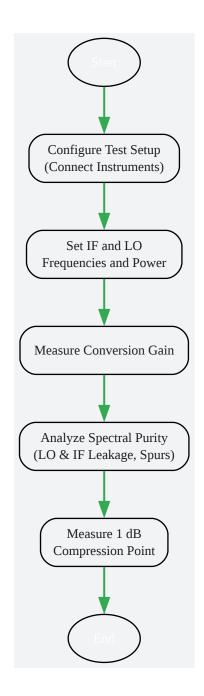


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Caption: Signal flow for a typical satellite uplink using the **CMD178** for upconversion.



Experimental Workflow



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Caption: Workflow for characterizing the CMD178's upconversion performance.

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